

Solubility of 1,1-Difluoroethene in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Difluoroethene;methoxymethane
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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1-Difluoroethene, also known as vinylidene fluoride (VDF), is a fluorinated hydrocarbon of significant industrial importance, primarily as a monomer for the production of the fluoropolymer polyvinylidene fluoride (PVDF). Understanding its solubility in various organic solvents is crucial for its polymerization, purification, and handling in diverse chemical processes. This technical guide provides a comprehensive overview of the available data on the solubility of 1,1-Difluoroethene in organic solvents, details of experimental methodologies for solubility determination, and a visual representation of a typical experimental workflow.

While extensive quantitative data for the solubility of gaseous 1,1-Difluoroethene in a wide range of organic solvents is not readily available in publicly accessible literature, general solubility characteristics indicate that it exhibits low solubility in water and good solubility in many organic solvents, particularly hydrocarbons and alcohols.[1] The solubility is also dependent on temperature, generally increasing as the temperature rises.[1]

Quantitative Solubility Data

Detailed experimental data on the vapor-liquid equilibrium (VLE) of binary mixtures containing 1,1-Difluoroethene can be used to derive its solubility in the liquid phase. One such study measured the VLE data for the binary system of {1,1-difluoroethene (R152a) + trans-1,3,3,3-

tetrafluoropropene (R1234ze(E)) at temperatures ranging from 258.150 to 288.150 K.^[1] While this provides valuable thermodynamic data, direct solubility values in common organic solvents are not explicitly presented.

For the purpose of this guide, a comprehensive search of available literature did not yield a consolidated table of quantitative solubility data for 1,1-Difluoroethene in a variety of common organic solvents. The majority of published research focuses on the solubility of its polymer, PVDF, in solvents such as N-methyl-2-pyrrolidone (NMP), dimethylformamide (DMF), and dimethyl sulfoxide (DMSO).^{[2][3][4]} It is important to distinguish that the solubility of the gaseous monomer will differ significantly from that of the solid polymer.

Researchers requiring precise solubility data for 1,1-Difluoroethene in specific organic solvents are encouraged to perform experimental measurements. The following section outlines the typical methodologies employed for such determinations.

Experimental Protocols for Gas Solubility Measurement

The determination of gas solubility in liquids typically involves bringing the gas and liquid phases into equilibrium at a constant temperature and pressure and then measuring the concentration of the dissolved gas in the liquid phase. Several experimental methods can be employed, with the static-analytic and synthetic methods being common.

Static-Analytic Method

In the static-analytic method, a known amount of the gas and the solvent are introduced into a thermostatted equilibrium cell. The system is agitated until equilibrium is reached, at which point samples are taken from both the vapor and liquid phases for analysis, typically using gas chromatography (GC).

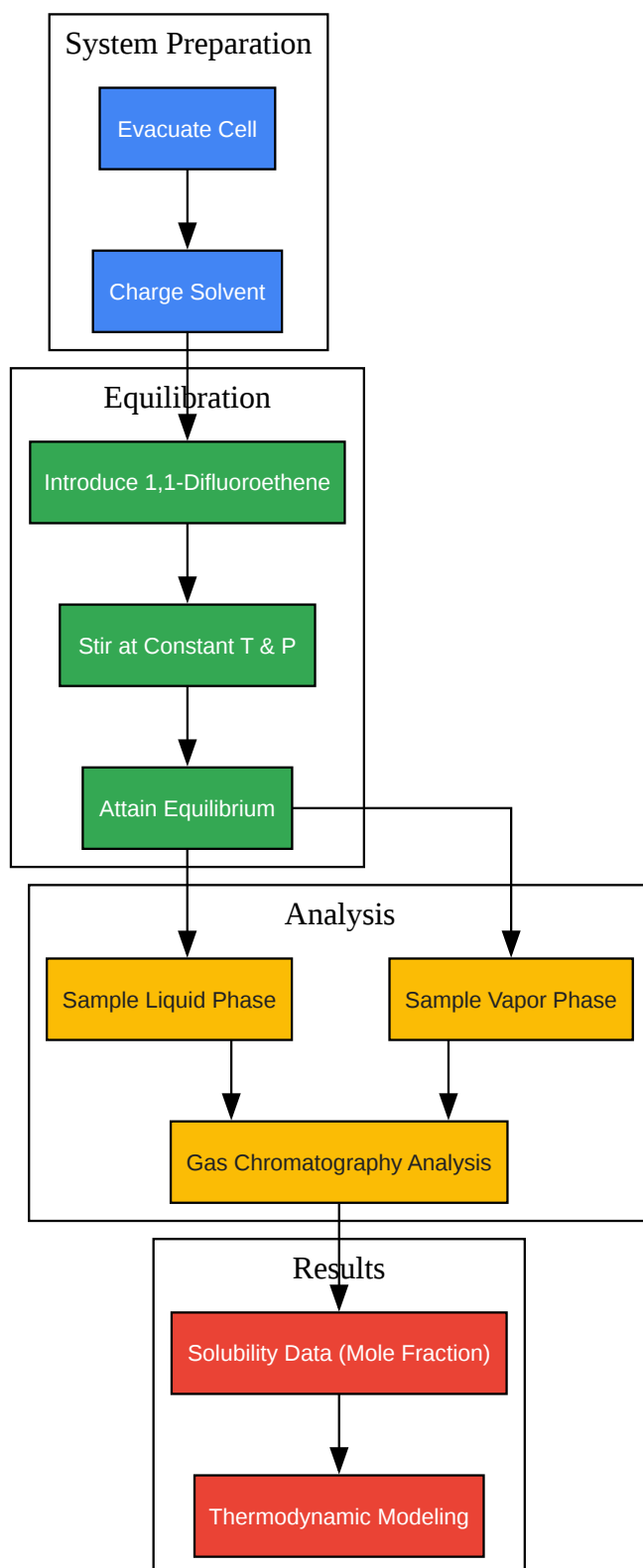
A generalized experimental protocol is as follows:

- **Apparatus:** A high-pressure equilibrium cell equipped with magnetic stirring, a temperature-controlled jacket, pressure and temperature sensors, and sampling valves for both the gas and liquid phases.
- **Materials:** High-purity 1,1-Difluoroethene and the desired organic solvent.

- Procedure: a. The equilibrium cell is first evacuated to remove any residual air. b. A precisely measured amount of the organic solvent is charged into the cell. c. 1,1-Difluoroethene gas is then introduced into the cell to a desired pressure. d. The mixture is stirred vigorously at a constant temperature until the pressure remains stable, indicating that equilibrium has been reached. e. Once at equilibrium, small samples of the liquid and vapor phases are carefully withdrawn through the sampling valves. f. The composition of each phase is then determined using a calibrated gas chromatograph.
- Data Analysis: The mole fraction of 1,1-Difluoroethene in the liquid phase at the given temperature and pressure represents its solubility under those conditions. The experimental data can be correlated using thermodynamic models such as the Peng-Robinson equation of state with an appropriate mixing rule.[\[1\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow of a typical experimental setup for measuring the solubility of a gas in a liquid using a static-analytic method.



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Caption: Workflow for gas solubility measurement.

Conclusion

This technical guide has summarized the currently available information on the solubility of 1,1-Difluoroethene in organic solvents. While general trends are known, there is a notable lack of specific quantitative data in the public domain. For researchers and professionals in drug development and other scientific fields requiring precise solubility information, direct experimental measurement is recommended. The provided experimental protocol and workflow diagram offer a foundational understanding of the methodologies involved in such determinations. Further research to populate a comprehensive database of 1,1-Difluoroethene solubility in a wider range of organic solvents would be highly beneficial to the scientific community.

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